

Acefylline Piperazine: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Acefylline Piperazine

Cat. No.: B094771

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This technical guide provides an in-depth analysis of **Acefylline Piperazine**, a bronchodilator and antiasthmatic agent. The document summarizes its core chemical properties, explores its mechanism of action, and provides a foundation for further research and development.

Core Chemical Properties

Acefylline Piperazine is a salt composed of two molecules of the xanthine derivative Acefylline and one molecule of Piperazine. This 2:1 stoichiometric ratio is crucial for its therapeutic properties. The molecular formula and weight have been subject to some variation in literature; however, the most consistent data points to the following:

Property	Value	Source(s)
Chemical Formula	$C_4H_{10}N_2 \cdot (C_9H_{10}N_4O_4)_2$	[1]
Molecular Weight	562.54 g/mol	[2]
Alternative Formula	$C_9H_{10}N_4O_4 \cdot \frac{1}{2}C_4H_{10}N_2$	[3]
CAS Registry Number	18833-13-1	[1][2][3][4]

Note: Discrepancies in reported molecular weights and formulas exist across various databases. The values presented here are based on the 2:1 salt composition, which is the most

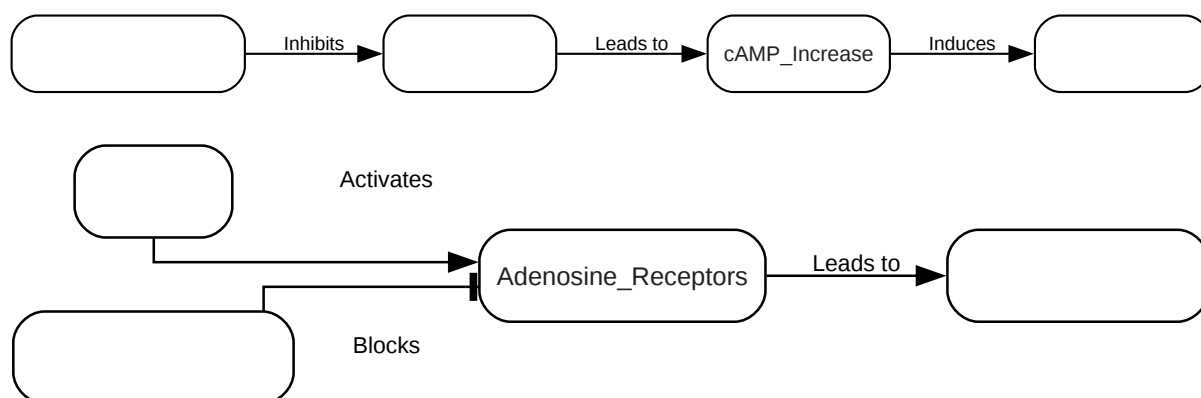
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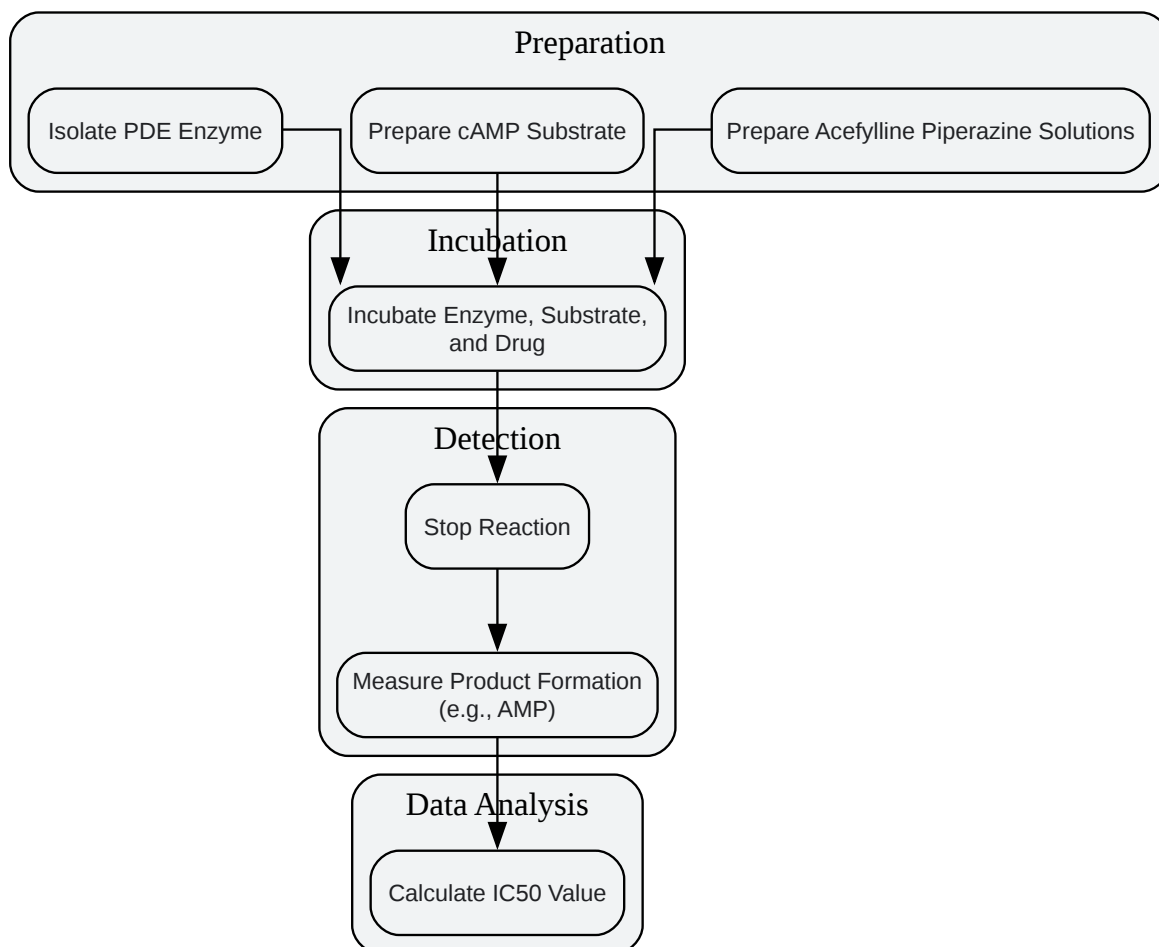
Mechanism of Action: A Dual Approach

Acefylline Piperazine's therapeutic effects in respiratory conditions such as asthma, emphysema, and bronchitis stem from its dual mechanism of action. It functions as both a non-selective phosphodiesterase (PDE) inhibitor and an adenosine receptor antagonist.[1][2]

Phosphodiesterase Inhibition

The primary mechanism involves the inhibition of phosphodiesterase enzymes, which leads to an increase in intracellular cyclic adenosine monophosphate (cAMP). Elevated cAMP levels in bronchial smooth muscle cells result in relaxation and subsequent bronchodilation.





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